

Application Notes and Protocols: TBAP-001

Intraperitoneal Injection in Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TBAP-001
CAS No.: 1777832-90-2
Cat. No.: B2541119

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

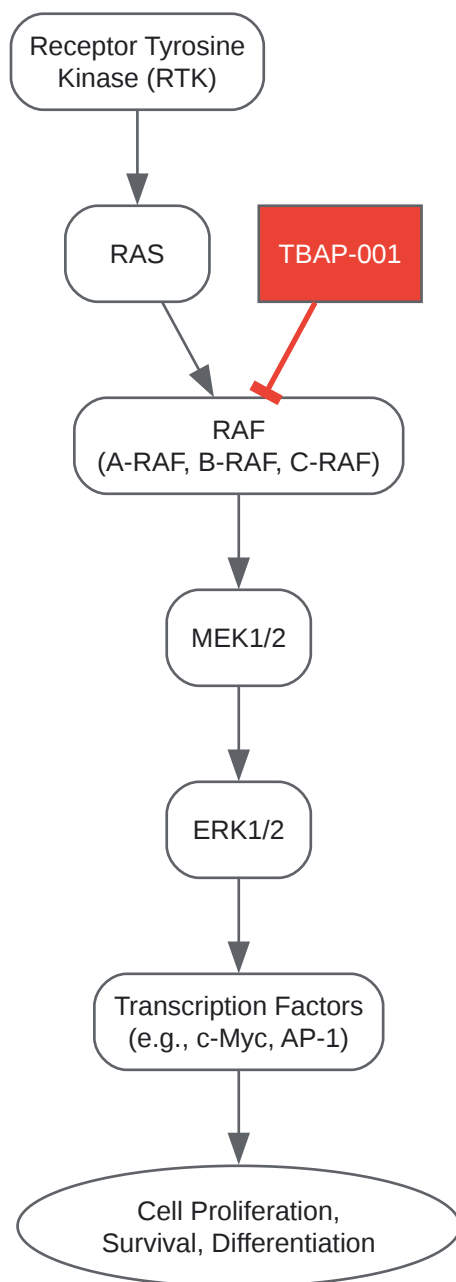
Introduction

TBAP-001, also identified as Synthesis 13 in patent WO2015075483A1, is a potent pan-Raf kinase inhibitor.[1][2][3] Raf kinases are critical components of the MAPK/ERK signaling pathway, which is frequently dysregulated in various human cancers. As a pan-Raf inhibitor, **TBAP-001** targets multiple isoforms of the Raf kinase, offering a potential therapeutic strategy for cancers driven by mutations in the RAS/RAF pathway. These application notes provide a detailed protocol for the intraperitoneal (IP) administration of **TBAP-001** in mouse models, a common method for evaluating the in vivo efficacy of novel therapeutic compounds.

Mechanism of Action

TBAP-001 functions by inhibiting the kinase activity of all Raf isoforms (A-Raf, B-Raf, and C-Raf). This blockade of Raf activity prevents the downstream phosphorylation of MEK and ERK, thereby inhibiting the MAPK signaling cascade. This pathway is crucial for cell proliferation, differentiation, and survival. In cancer cells with activating mutations in BRAF or RAS, this pathway is constitutively active, leading to uncontrolled cell growth. By inhibiting all Raf

isoforms, **TBAP-001** can effectively shut down this signaling pathway, leading to cell cycle arrest and apoptosis in cancer cells.



[Click to download full resolution via product page](#)

Figure 1: Simplified diagram of the MAPK/ERK signaling pathway and the inhibitory action of **TBAP-001**.

Quantitative Data Summary

The following table summarizes the in vitro inhibitory concentrations (IC50) of **TBAP-001** against various cancer cell lines. This data is crucial for selecting appropriate cell line-derived xenograft (CDX) models for in vivo studies.

Cell Line	Cancer Type	BRAF/RAS Status	IC50 (nM)
A375	Malignant Melanoma	BRAF V600E	178
WM266.4	Malignant Melanoma	BRAF V600E	62
UACC62	Malignant Melanoma	BRAF V600E	72
LOX IMVI	Amelanotic Melanoma	BRAF V600E	93
HT-29	Colorectal Adenocarcinoma	BRAF V600E	590
COLO205	Colorectal Adenocarcinoma	BRAF V600E	43
RKO	Colon Carcinoma	BRAF V600E	690
WiDr	Colon Adenocarcinoma	BRAF V600E	390
SW620	Colorectal Adenocarcinoma	KRAS G12V	480
HCT116	Colorectal Carcinoma	KRAS G13D	600
MiaPaCa-2	Pancreatic Carcinoma	KRAS G12C	290

Data compiled from publicly available sources.[\[1\]](#)

Experimental Protocols

Formulation of TBAP-001 for Intraperitoneal Injection

TBAP-001 is poorly soluble in aqueous solutions. Therefore, a suspension is typically prepared for intraperitoneal administration. A suggested formulation to achieve a 2.08 mg/mL suspended solution is as follows.[\[1\]](#)[\[4\]](#)

Materials:

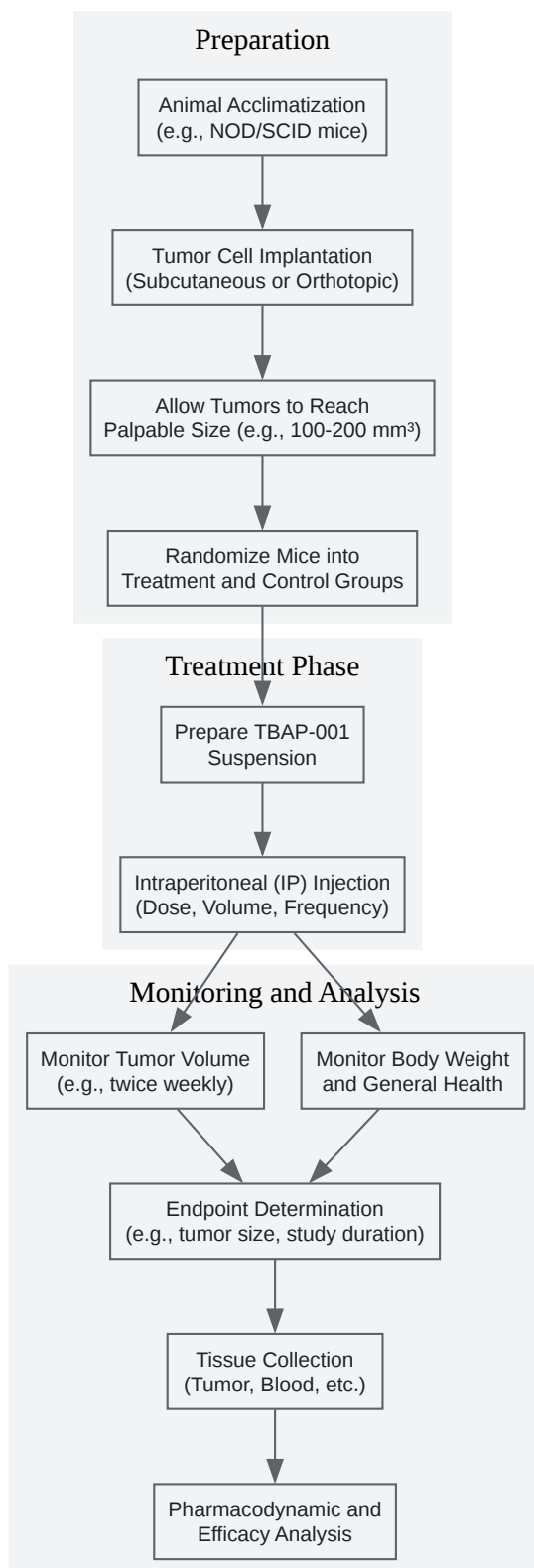
- **TBAP-001** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Sterile Saline (0.9% NaCl)

Procedure:

- Prepare a 20.8 mg/mL stock solution of **TBAP-001** in DMSO.
- To prepare a 1 mL working solution, take 100 µL of the **TBAP-001** DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO stock and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final suspension thoroughly before each injection to ensure a uniform distribution of the compound.

Intraperitoneal Injection Workflow in Mice

The following workflow outlines the key steps for conducting an in vivo efficacy study of **TBAP-001** using a xenograft mouse model.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for **TBAP-001** intraperitoneal injection in a mouse xenograft model.

Detailed Intraperitoneal Injection Protocol

Animal Models:

- Immunocompromised mice such as NOD/SCID or athymic nude mice are suitable for establishing human cancer cell line-derived xenografts (CDX) or patient-derived xenografts (PDX). The patent for **TBAP-001** mentions the use of Cb17 NOD SCID mice for patient-derived xenografts.[\[3\]](#)

Procedure:

- Animal Restraint:** Gently restrain the mouse by grasping the loose skin over the neck and back, ensuring the abdomen is exposed.
- Injection Site:** The preferred injection site is the lower right quadrant of the abdomen. This location avoids puncturing the cecum, bladder, and other vital organs.
- Injection:**
 - Use a 25-27 gauge needle.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ.
 - Slowly inject the calculated volume of the **TBAP-001** suspension. The injection volume should typically be between 100-200 μ L for a standard 20-25g mouse.
- Post-Injection Monitoring:** Observe the animal for any signs of distress immediately after the injection and monitor regularly throughout the study period.

Dosage and Schedule:

- The optimal dosage and schedule for **TBAP-001** have not been explicitly reported in publicly available literature.

- Based on preclinical studies of other pan-Raf inhibitors, a starting dosage range of 25-50 mg/kg administered once or twice daily could be considered for initial efficacy studies.
- It is crucial to perform a dose-escalation study to determine the maximum tolerated dose (MTD) and the optimal therapeutic dose for the specific mouse model being used.

Data Presentation and Analysis

All quantitative data from the in vivo study should be meticulously recorded and presented in a clear and organized manner.

Table of In Vivo Efficacy Data (Example):

Treatment Group	Dosing Regimen (mg/kg, frequency)	Mean Tumor Volume (mm ³) ± SEM (Day X)	Percent Tumor Growth Inhibition (%)	Mean Body Weight Change (%)
Vehicle Control	Vehicle, QD	N/A		
TBAP-001	25, QD			
TBAP-001	50, QD			
TBAP-001	25, BID			
TBAP-001	50, BID			

QD: once daily; BID: twice daily; SEM: Standard Error of the Mean.

Conclusion

This document provides a comprehensive overview and a detailed protocol for the intraperitoneal administration of the pan-Raf inhibitor **TBAP-001** in mouse models. While a specific, optimized dosing regimen is not publicly available, the information provided on formulation and general procedure, combined with the suggested approach for dose-finding studies, will enable researchers to effectively design and execute in vivo efficacy experiments. Careful adherence to these protocols and meticulous data collection are essential for obtaining reliable and reproducible results in the preclinical evaluation of **TBAP-001**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [3. US10167282B2 - 1-\(5-tert-butyl-2-aryl-pyrazol-3-yl\)-3-\[2-fluoro-4-\[\(3-oxo-4H-pyrido \[2, 3-B\]pyrazin- 8-yl\)oxy\]phenyl\]urea derivatives as RAF inhibitors for the treatment of cancer - Google Patents](#) [patents.google.com]
- [4. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: TBAP-001 Intraperitoneal Injection in Mice]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2541119/docs#application-notes-and-protocols-tbap-001-intraperitoneal-injection-in-mice\]](https://www.benchchem.com/product/b2541119/docs#application-notes-and-protocols-tbap-001-intraperitoneal-injection-in-mice)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)